

Technical Dossier: 3,4-Dichloro-2,6-dinitrophenol

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Compound of Interest

Compound Name: 3,4-Dichloro-2,6-dinitrophenol

Cat. No.: B1296313

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CAS Number: Not Assigned

Executive Summary

This document provides a comprehensive overview of the available technical information for **3,4-Dichloro-2,6-dinitrophenol**. However, a thorough search of chemical databases and scientific literature reveals that a specific CAS (Chemical Abstracts Service) number has not been assigned to this compound, indicating it is not a commercially available or well-characterized substance. Consequently, detailed experimental data, established protocols, and defined biological pathways involving this specific molecule are not available in the public domain.

This guide will instead focus on providing context from closely related and structurally similar dinitrophenol and chloronitrophenol compounds. This comparative analysis aims to offer researchers and drug development professionals a foundational understanding of the potential properties and activities of **3,4-Dichloro-2,6-dinitrophenol** based on the characteristics of its chemical analogs.

Physicochemical Properties of Related Compounds

Quantitative data for structurally similar compounds are presented below to provide an estimated profile for **3,4-Dichloro-2,6-dinitrophenol**.

Compound	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Melting Point (°C)
4-Chloro-2,6-dinitrophenol	88-87-9	C ₆ H ₃ ClN ₂ O ₅	218.55	110-114
2,6-Dichloro-4-nitrophenol	618-80-4	C ₆ H ₃ Cl ₂ NO ₃	208.00	Not Available
2,4-Dinitrophenol	51-28-5	C ₆ H ₄ N ₂ O ₅	184.11	115.5
2,6-Dinitrophenol	573-56-8	C ₆ H ₄ N ₂ O ₅	184.11	147.2
3,4-Dinitrophenol	577-71-9	C ₆ H ₄ N ₂ O ₅	184.11	Not Available

Synthesis of Related Chlorinated Nitrophenols

While a specific protocol for **3,4-Dichloro-2,6-dinitrophenol** is unavailable, the synthesis of related compounds can inform potential synthetic routes.

General Synthesis of 4-Chloro-2,6-dinitrophenol

A common method for the synthesis of chlorinated dinitrophenols involves the nitration of a chlorinated phenol precursor.

Experimental Protocol:

- Starting Material: 4-Chlorophenol.
- Nitration: A mixture of a nitrating agent, such as a combination of nitric acid and sulfuric acid, is prepared.
- Reaction: The 4-chlorophenol is slowly added to the nitrating mixture under controlled temperature conditions, typically with cooling to prevent runaway reactions.
- Work-up: After the reaction is complete, the mixture is poured onto ice, causing the product to precipitate.

- Purification: The crude product is then collected by filtration, washed with water, and can be further purified by recrystallization from a suitable solvent like ethanol.

Synthesis of 2,6-Dichloro-4-nitrophenol

A patented process describes the preparation of 2,6-dichloro-4-nitrophenol from 2,6-dichlorophenol.[\[1\]](#)

Experimental Protocol:

- Sulfenylation: 2,6-Dichlorophenol is reacted with sulfuric acid at a temperature between 100°C and 150°C to produce 3,5-dichloro-4-hydroxybenzenesulphonic acid.[\[1\]](#)
- Nitration: The resulting mixture is then nitrated using nitric acid.[\[1\]](#)
- Hydrolysis: The sulfonic acid group is subsequently removed by hydrolysis to yield 2,6-dichloro-4-nitrophenol.[\[1\]](#)
- Isolation: The product is isolated by filtration, washed, and dried.[\[1\]](#)

Biological Activity of Dinitrophenols

Dinitrophenols are a class of synthetic organic chemicals known for their biological effects, primarily as uncouplers of oxidative phosphorylation.[\[2\]](#)[\[3\]](#) This action disrupts the production of ATP, the main energy currency of the cell.

Mechanism of Action: Uncoupling of Oxidative Phosphorylation

The primary mechanism of toxicity for dinitrophenols involves the disruption of the proton gradient across the inner mitochondrial membrane.

Caption: Dinitrophenols act as proton ionophores, dissipating the proton gradient.

This uncoupling leads to an increase in metabolic rate and the production of heat as the energy from the electron transport chain is dissipated instead of being used for ATP synthesis.[\[3\]](#)

Potential Applications and Toxicology of Related Compounds

The biological activity of dinitrophenols has led to their investigation and use in various fields, alongside significant toxicological concerns.

Industrial Applications

- Synthesis Intermediate: Dinitrophenols are used in the manufacturing of dyes, wood preservatives, photographic developers, and explosives.[2][4]
- Pesticides: Historically, some dinitrophenol derivatives were used as pesticides and herbicides.[5]

Toxicology

- Acute Toxicity: Exposure to dinitrophenols can cause a rapid increase in basal metabolic rate, leading to hyperthermia, increased heart and respiratory rates, and in severe cases, death.[2]
- Weight Loss Agents: In the 1930s, 2,4-dinitrophenol was used as a weight-loss drug but was banned due to severe adverse effects and fatalities.[2][3][4] It is still illicitly marketed for this purpose.[2]
- Isomer-Specific Toxicity: Different isomers of dinitrophenols exhibit varying degrees of toxicity. For instance, 2,4-DNP and 2,6-DNP are considered to have comparable lethality.[2][3]

Conclusion

While a detailed technical guide for **3,4-Dichloro-2,6-dinitrophenol** cannot be provided due to the absence of a dedicated CAS number and associated experimental data, this document offers a comprehensive analysis of structurally related compounds. The information on the synthesis, physicochemical properties, and biological activities of other chlorinated nitrophenols provides a valuable framework for researchers and scientists. It is anticipated that **3,4-Dichloro-2,6-dinitrophenol** would exhibit properties characteristic of dinitrophenols, notably the uncoupling of oxidative phosphorylation. However, empirical validation through synthesis

and rigorous experimental testing would be necessary to confirm its specific characteristics. Researchers are advised to exercise caution and draw upon the knowledge of these related compounds when planning any investigation into this novel molecule.

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Phone: (601) 213-4426
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